

CDK9-IN-39 solubility and stock solution preparation

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Compound of Interest

Compound Name: CDK9-IN-39

Cat. No.: B15582363

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Application Notes and Protocols: CDK9-IN-39

For Researchers, Scientists, and Drug Development Professionals

Introduction to CDK9 and its Inhibition

Cyclin-dependent kinase 9 (CDK9) is a key regulator of transcriptional elongation. It forms a complex with its regulatory partners, primarily Cyclin T1, to create the positive transcription elongation factor b (P-TEFb). The P-TEFb complex phosphorylates the C-terminal domain of RNA Polymerase II, a critical step for the transition from abortive to productive gene transcription. Dysregulation of CDK9 activity is implicated in various diseases, including cancer and HIV, making it an attractive therapeutic target.

CDK9-IN-39 is a small molecule inhibitor designed to target the ATP-binding site of CDK9, thereby preventing the phosphorylation of its substrates and blocking transcriptional elongation. This inhibition can lead to the downregulation of short-lived anti-apoptotic proteins and oncogenes, ultimately inducing cell cycle arrest and apoptosis in cancer cells.

Physicochemical Properties and Solubility

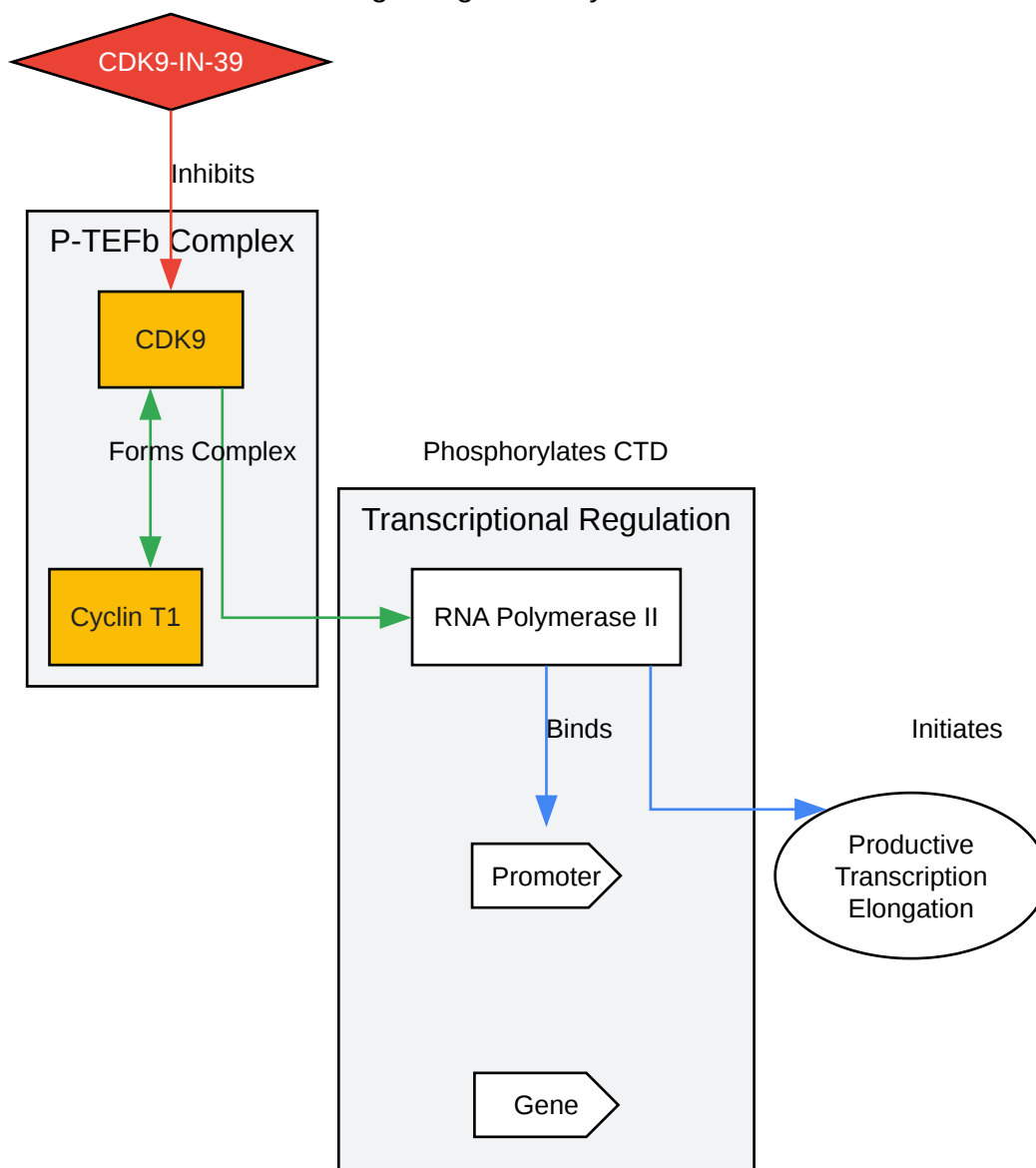
Accurate and consistent results in biological assays depend on the proper handling and solubilization of small molecule inhibitors. The following table summarizes the key physicochemical and solubility data for CDK9 inhibitors, which can be used as a guide for handling **CDK9-IN-39**.

Property	Value	Notes
Molecular Weight	Varies by specific inhibitor	For example, the molecular weight of CDK9-IN-38 is 437.51 g/mol [1] It is crucial to use the specific molecular weight of CDK9-IN-39 for accurate stock solution preparation.
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	High-purity, anhydrous DMSO is the solvent of choice for preparing concentrated stock solutions of CDK9 inhibitors. [2] [3]
Solubility in DMSO	Generally high (e.g., up to 62.5 mg/mL)	The solubility of similar CDK9 inhibitors in DMSO is typically high, allowing for the preparation of concentrated stock solutions. [2]
Aqueous Solubility	Low	CDK9 inhibitors are often hydrophobic and exhibit poor solubility in aqueous buffers like PBS. [4] Direct dissolution in aqueous media is not recommended as it can lead to precipitation. [5]

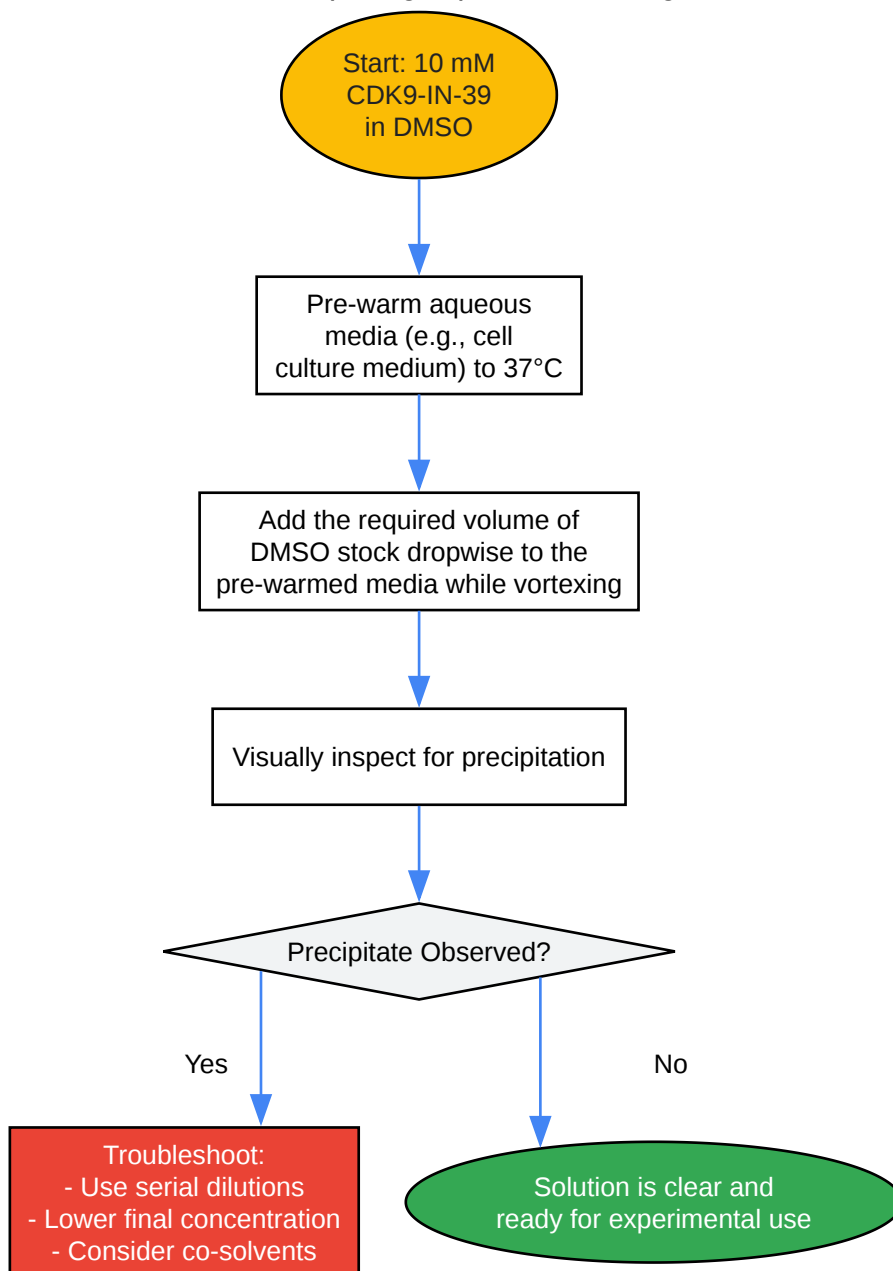
Signaling Pathway of CDK9

The following diagram illustrates the central role of the CDK9/Cyclin T1 complex in transcriptional elongation and how inhibitors like **CDK9-IN-39** interfere with this process.

CDK9 Signaling Pathway and Inhibition



Workflow for Preparing Aqueous Working Solutions



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